

Todralazine Hydrochloride: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Todralazine hydrochloride*

Cat. No.: *B1682393*

[Get Quote](#)

For Immediate Release

This technical guide offers an in-depth exploration of **Todralazine hydrochloride**, an antihypertensive agent, for researchers, scientists, and professionals in drug development. This document provides a comprehensive summary of its chemical properties, mechanism of action, and relevant experimental protocols.

Core Chemical Properties

Todralazine hydrochloride is the hydrochloride salt of Todralazine. It is important to distinguish between the different forms of this compound, as their molecular weights and formulas vary. The anhydrous form, the hydrochloride salt, and the monohydrate of the hydrochloride salt are detailed below.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Notes
Todalazine	$C_{11}H_{12}N_4O_2$	232.24	The active base compound.[1][2][3]
Todalazine Hydrochloride (anhydrous)	$C_{11}H_{12}N_4O_2 \cdot HCl$	268.70	The hydrochloride salt.[4][5][6][7]
Todalazine Hydrochloride Monohydrate	$C_{11}H_{12}N_4O_2 \cdot HCl \cdot H_2O$	286.72	The hydrated form of the hydrochloride salt.[8]

Mechanism of Action and Therapeutic Potential

Todalazine hydrochloride functions as an antihypertensive agent through a multi-faceted mechanism. It is recognized as a β_2 -adrenergic receptor (β_2AR) blocker.[7] Its therapeutic effects are also attributed to its antioxidant and free radical scavenging activities.[8] The vasodilatory properties of related hydrazinophthalazine derivatives suggest a mechanism involving the relaxation of arterial smooth muscle.[4]

A significant area of research for Todalazine has been its radioprotective effects, linked to its ability to promote the expansion of hematopoietic stem cells (HSCs).[1][4]

Experimental Protocols

In Vivo Solubility Preparation for Preclinical Studies

For in vivo experiments, preparing a clear and stable solution of **Todalazine hydrochloride** is critical. The following protocols provide methods for solubilizing the compound for administration. It is recommended to prepare a stock solution first, which can then be diluted with co-solvents. To aid dissolution, gentle heating and/or sonication can be applied. Stock solutions are best stored at $-80^\circ C$ for up to 6 months or $-20^\circ C$ for up to 1 month in sealed containers, protected from moisture.[8]

Protocol 1: General Purpose Vehicle[8]

- Prepare a stock solution of **Todralazine hydrochloride** in DMSO.
- Sequentially add the following solvents, ensuring the solution is mixed thoroughly after each addition:
 - 10% DMSO (from stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- This method yields a clear solution with a solubility of at least 2.08 mg/mL (7.74 mM).

Protocol 2: For Formulations with Cyclodextrin[8]

- Prepare a stock solution of **Todralazine hydrochloride** in DMSO.
- Add 10% DMSO stock solution to 90% of a 20% SBE- β -CD solution in saline.
- Mix until a clear solution is obtained. This method also achieves a solubility of at least 2.08 mg/mL (7.74 mM).

Protocol 3: For Oil-Based Formulations[8]

- Prepare a stock solution of **Todralazine hydrochloride** in DMSO.
- Add 10% DMSO stock solution to 90% Corn Oil.
- Mix thoroughly. This formulation also provides a solubility of at least 2.08 mg/mL (7.74 mM). Note that this protocol should be used with caution for studies with continuous dosing exceeding two weeks.

Radioprotective and Hematopoietic Effects in Zebrafish Embryos

A study by Dimri et al. (2015) elucidated the radioprotective effects of Todralazine in a zebrafish model, linking it to the expansion of hematopoietic stem cells.

Experimental Workflow:

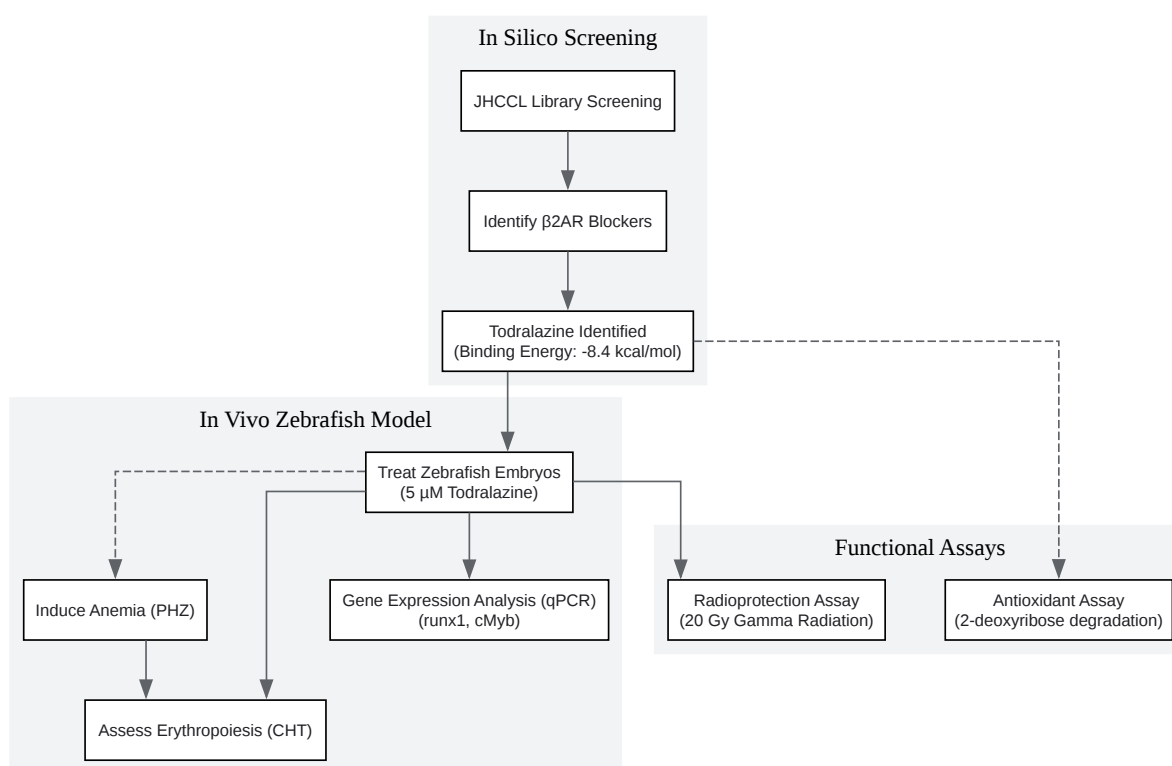
- **In Silico Screening:** The Johns Hopkins Clinical Compound Library was screened to identify potential β 2AR blockers. Todralazine was identified as a candidate with a binding energy of -8.4 kcal/mol.[1]
- **Zebrafish Embryo Treatment:** Wild-type zebrafish embryos were treated with 5 μ M Todralazine.[1]
- **Induction of Anemia:** To assess the effect on erythropoiesis under stress, some embryos were exposed to phenylhydrazine (PHZ) to induce hemolytic anemia.
- **Assessment of Erythropoiesis:** The number of mature erythrocytes in the caudal hematopoietic tissue (CHT) was quantified.
- **Gene Expression Analysis:** The expression of hematopoietic stem cell markers, runx1 and cMyb, was measured using quantitative real-time PCR (qPCR).
- **Radioprotection Assay:** Embryos were pre-treated with 5 μ M Todralazine for 30 minutes before being exposed to 20 Gy of gamma radiation. Survival and apoptosis were monitored.
- **Antioxidant Activity Assay:** The hydroxyl radical scavenging potential of Todralazine was assessed using a 2-deoxyribose degradation test.

Key Findings from the Study:

- Todralazine treatment led to a 2.3-fold increase in mature erythrocytes in the CHT of wild-type embryos and a 1.44-fold increase in anemic embryos.[4]
- Expression of HSC marker genes, runx1 and cMyb, increased by 3.3-folds and 1.41-folds, respectively, in Todralazine-treated embryos.[1][4]
- Pre-treatment with Todralazine provided an 80% survival advantage to zebrafish embryos over 6 days following lethal irradiation.[1]

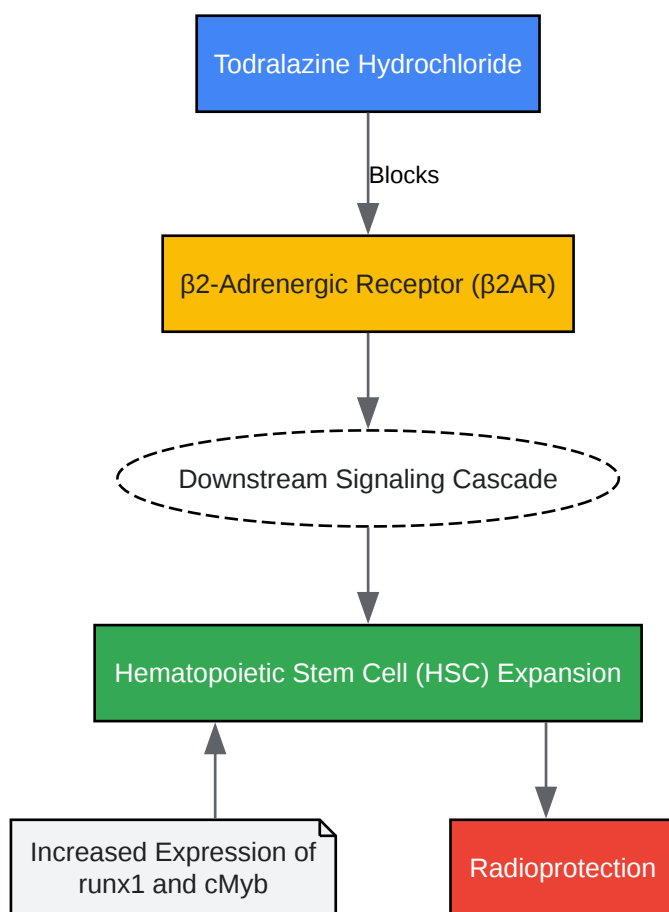
Visualizing Workflows and Pathways

To better understand the experimental processes and potential mechanisms of action, the following diagrams have been generated using Graphviz.



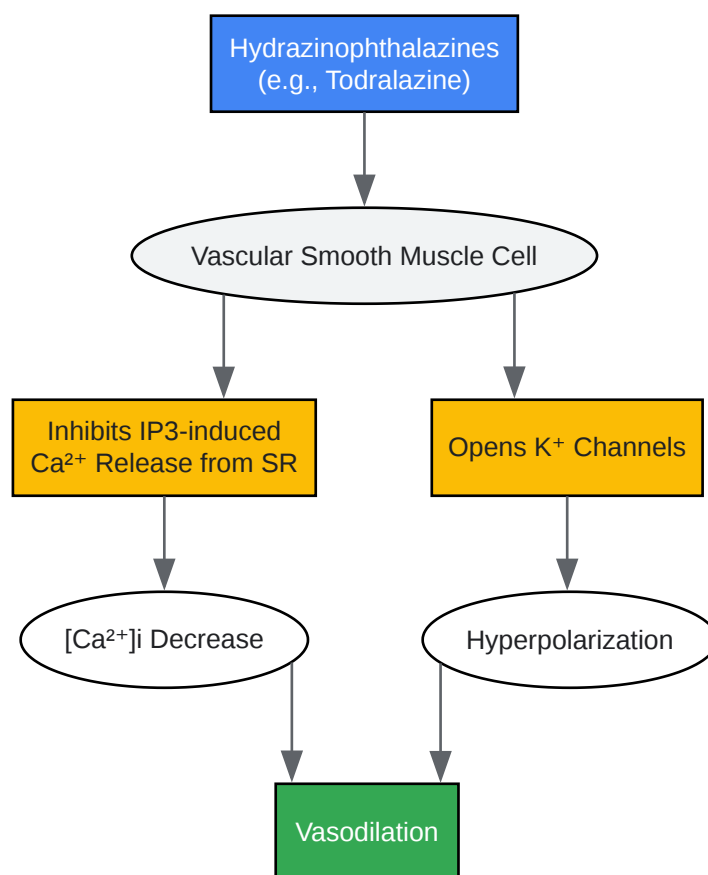
[Click to download full resolution via product page](#)

Experimental workflow for assessing Todralazine's effects in zebrafish.



[Click to download full resolution via product page](#)

Proposed signaling pathway for Todralazine-induced HSC expansion.



[Click to download full resolution via product page](#)

Potential mechanism of vasodilation for hydrazinophthalazines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Todalazine protects zebrafish from lethal effects of ionizing radiation: role of hematopoietic cell expansion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Hydralazine-induced vasodilation involves opening of high conductance Ca²⁺-activated K⁺ channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. augusta.elsevierpure.com [augusta.elsevierpure.com]

- 5. researchgate.net [researchgate.net]
- 6. Mechanisms of hydralazine induced vasodilation in rabbit aorta and pulmonary artery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Hydralazine in heart failure: a study of the mechanism of action in human blood vessels - Enlighten Theses [theses.gla.ac.uk]
- 8. Todralazine Protects Zebrafish from Lethal Effects of Ionizing Radiation: Role of Hematopoietic Cell Expansion - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Todralazine Hydrochloride: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682393#todralazine-hydrochloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com